

# tert-butyl formate CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tert-butyl formate*

Cat. No.: *B166776*

[Get Quote](#)

## An In-Depth Technical Guide to tert-Butyl Formate

For Researchers, Scientists, and Drug Development Professionals

**Core Abstract:** This technical guide provides a comprehensive overview of **tert-butyl formate**, a versatile organic compound with applications in chemical synthesis and relevance in environmental science. The document details its chemical and physical properties, safety and handling protocols, and provides in-depth experimental procedures for its synthesis and analysis. Particular emphasis is placed on providing researchers and drug development professionals with the practical information necessary for its application in a laboratory setting. While not directly implicated in biological signaling pathways, its role as a chemical intermediate makes it a compound of interest in the synthesis of more complex molecules.

## Introduction

**Tert-butyl formate** (TBF), systematically named tert-butyl methanoate, is the ester formed from formic acid and tert-butanol. Its chemical structure consists of a formate group attached to a bulky tert-butyl group. This structure influences its chemical reactivity and physical properties, making it a subject of interest in various chemical contexts. It is a colorless liquid with a fruity odor.<sup>[1]</sup>

This guide serves as a technical resource for researchers, scientists, and professionals in drug development, offering detailed information on the properties, synthesis, and analysis of **tert-butyl formate**.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **tert-butyl formate** is presented in Table 1. This data is essential for its proper handling, storage, and application in experimental setups.

Table 1: Chemical and Physical Properties of **tert-Butyl Formate**

Property	Value	Reference(s)
CAS Number	762-75-4	[2]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub>	[2]
Molecular Weight	102.13 g/mol	[2]
Appearance	Colorless liquid	[1]
Odor	Fruity	[1]
Boiling Point	82-83 °C	[2]
Density	0.872 g/mL at 25 °C	[2]
Refractive Index	n <sub>20/D</sub> 1.379	[2]
Flash Point	-9 °C (16 °F)	[3]
Solubility	Soluble in organic solvents, less soluble in water.	[1]

## Synthesis of tert-Butyl Formate

The most common laboratory synthesis of **tert-butyl formate** is through the Fischer esterification of formic acid with tert-butanol, using an acid catalyst.[4] Due to the tertiary nature of the alcohol, reaction conditions must be carefully controlled to avoid dehydration of the alcohol to isobutylene.

## Experimental Protocol: Acid-Catalyzed Esterification

This protocol describes a general procedure for the synthesis of **tert-butyl formate** via Fischer esterification.

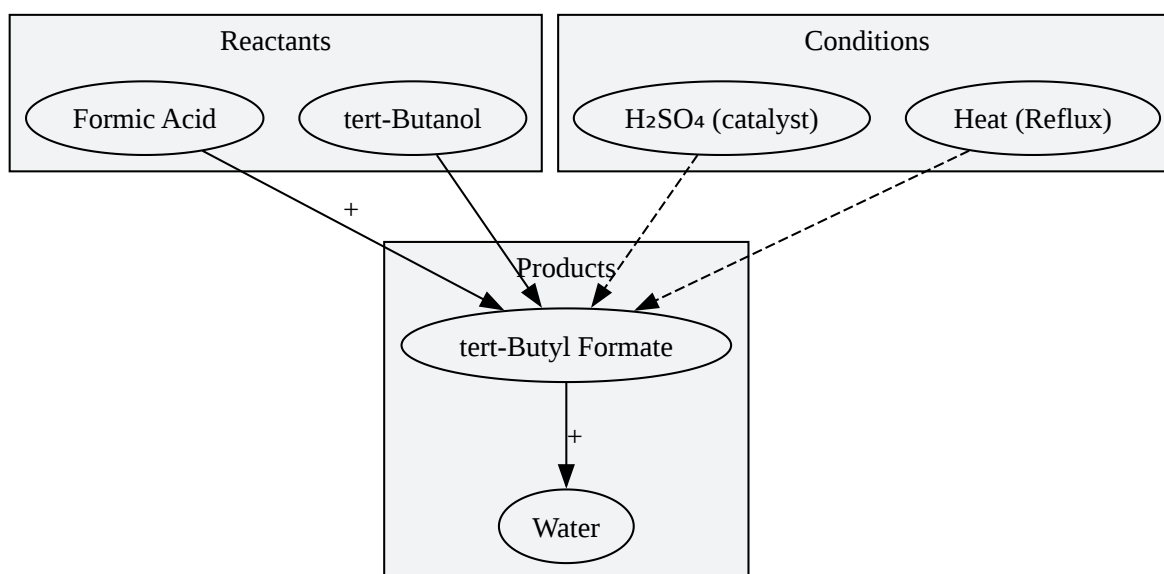
### Materials:

- Formic acid ( $\geq 95\%$ )
- tert-Butanol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, distillation apparatus)
- Heating mantle and magnetic stirrer

### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine tert-butanol and a slight excess of formic acid.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the stirred mixture.
- **Reaction:** Heat the mixture to a gentle reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

- Work-up: After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Extraction: Dilute the mixture with diethyl ether and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the excess acid), and finally with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- Purification: The crude **tert-butyl formate** can be purified by fractional distillation.



[Click to download full resolution via product page](#)

Caption: General workflow for the analysis of **tert-butyl formate** by GC-MS.

## Safety and Handling

**Tert-butyl formate** is a flammable liquid and can cause eye and respiratory irritation. Proper safety precautions are mandatory when handling this compound.

Table 2: Safety and Hazard Information for **tert-Butyl Formate**

Hazard Information	Precautionary Measures
GHS Pictograms	Flammable, Irritant
Signal Word	Danger
Hazard Statements	H225: Highly flammable liquid and vapor. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Personal Protective Equipment (PPE)	Safety goggles, chemical-resistant gloves, lab coat. Work in a well-ventilated fume hood.
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area away from heat and ignition sources.

## Environmental Significance

**Tert-butyl formate** is a known degradation product of methyl tert-butyl ether (MTBE), a former gasoline additive. [3] Its presence in the environment, particularly in groundwater, is often linked to MTBE contamination. The hydrolysis of **tert-butyl formate** to tert-butanol and formic acid is a key reaction in its environmental fate. [1]

## Conclusion

This technical guide has provided a detailed overview of **tert-butyl formate**, encompassing its fundamental properties, synthesis, analytical methods, and safety considerations. For researchers and professionals in drug development, **tert-butyl formate** serves as a useful, albeit simple, building block in organic synthesis. The provided experimental protocols offer a starting point for its practical application in the laboratory. While not a direct modulator of biological pathways, its role in the chemical sciences is well-established.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 762-75-4: tert-Butyl formate | CymitQuimica [cymitquimica.com]
- 2. tert-Butyl formate 99 762-75-4 [sigmaaldrich.com]
- 3. tert-Butyl formate - Wikipedia [en.wikipedia.org]
- 4. Buy Tert-butyl formate | 762-75-4 [smolecule.com]
- To cite this document: BenchChem. [tert-butyl formate CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166776#tert-butyl-formate-cas-number-and-molecular-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)